

6alpha-Hydroxy-ethinylestradiol chemical properties and structure

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Compound of Interest

Compound Name: 6alpha-Hydroxy-ethinylestradiol

CAS No.: 27521-34-2

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An In-Depth Technical Guide to 6 α -Hydroxy-ethinylestradiol: Chemical Properties and Structure

Introduction

6 α -Hydroxy-ethinylestradiol is a hydroxylated derivative of the potent synthetic estrogen, 17 α -ethinylestradiol. While 17 α -ethinylestradiol has been a cornerstone of oral contraceptives and hormone replacement therapies for decades, its metabolic fate is complex and crucial for understanding its complete pharmacological and toxicological profile.^[1] 6 α -Hydroxy-ethinylestradiol emerges as a minor metabolite following the oxidative metabolism of its parent compound in the liver.^[2] It is also recognized as a key impurity in the manufacturing of ethinylestradiol, designated as "Ethinylestradiol Impurity E" by the European Pharmacopoeia.^{[3][4]} For researchers, scientists, and drug development professionals, a thorough understanding of this molecule's chemical properties, structure, and analytical detection is paramount for ensuring drug purity, characterizing metabolic pathways, and evaluating potential biological activity. This guide provides a comprehensive technical overview of 6 α -Hydroxy-ethinylestradiol, grounded in established scientific literature and analytical principles.

Chemical Identity and Molecular Structure

The structural identity of a molecule is the foundation of its chemical behavior and biological function. 6 α -Hydroxy-ethinylestradiol is a steroidal compound featuring the core estrane skeleton. Its systematic IUPAC name is (6S,8R,9S,13S,14S,17R)-17-ethynyl-13-methyl-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthrene-3,6,17-triol.[3]

The molecule's defining features, which differentiate it from its parent compound, ethinylestradiol, are:

- Aromatic A-Ring: A phenolic hydroxyl group at the C-3 position, characteristic of estrogens.
- Ethynyl Group: A C $\equiv$ CH group at the C-17 α position, which sterically hinders metabolism at this site and confers oral bioavailability to the parent drug.[1]
- Tertiary Hydroxyl Group: A hydroxyl group at the C-17 β position.
- Defining 6 α -Hydroxyl Group: An additional hydroxyl group at the C-6 position with an alpha (α) stereochemical configuration, meaning it projects below the plane of the steroid ring system. This specific orientation is critical and distinguishes it from its stereoisomer, 6 β -Hydroxy-ethinylestradiol.[5][6]

The absolute stereochemistry of the six defined stereocenters dictates its three-dimensional shape, which is crucial for its interaction with enzymes and receptors.[5]

Molecular Structure Identifiers:

- SMILES:C[C@]12CC[C@H]3O)CO)O[3]
- InChI:InChI=1S/C20H24O3/c1-3-20(23)9-7-17-15-11-18(22)16-10-12(21)4-5-13(16)14(15)6-8-19(17,20)2/h1,4-5,10,14-15,17-18,21-23H,6-9,11H2,2H3/t14-,15-,17+,18+,19+,20+/m1/s1[5]
- InChIKey:XFBUZQAUNLRYCT-VTPPTGSRSA-N[5]

Physicochemical Properties

The physical and chemical properties of 6 α -Hydroxy-ethinylestradiol dictate its behavior in analytical systems, its solubility, and its potential for crossing biological membranes. The

introduction of the polar 6 α -hydroxyl group significantly alters these properties compared to the parent ethinylestradiol molecule.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ O ₃	[3][5]
Molecular Weight	312.4 g/mol	[3][5]
Monoisotopic Mass	312.17254462 Da	[3]
CAS Number	27521-34-2	[5][7]
Appearance	White to Off-White Solid	[8]
Topological Polar Surface Area	60.7 Å ²	[3]
Predicted Boiling Point	492.0 ± 45.0 °C	[8]
Predicted Density	1.3 ± 0.1 g/cm ³	[8]
Predicted pKa	10.12 ± 0.70	[8]
Solubility	Slightly soluble in DMSO, Ethanol (with sonication), and Methanol.	[8]

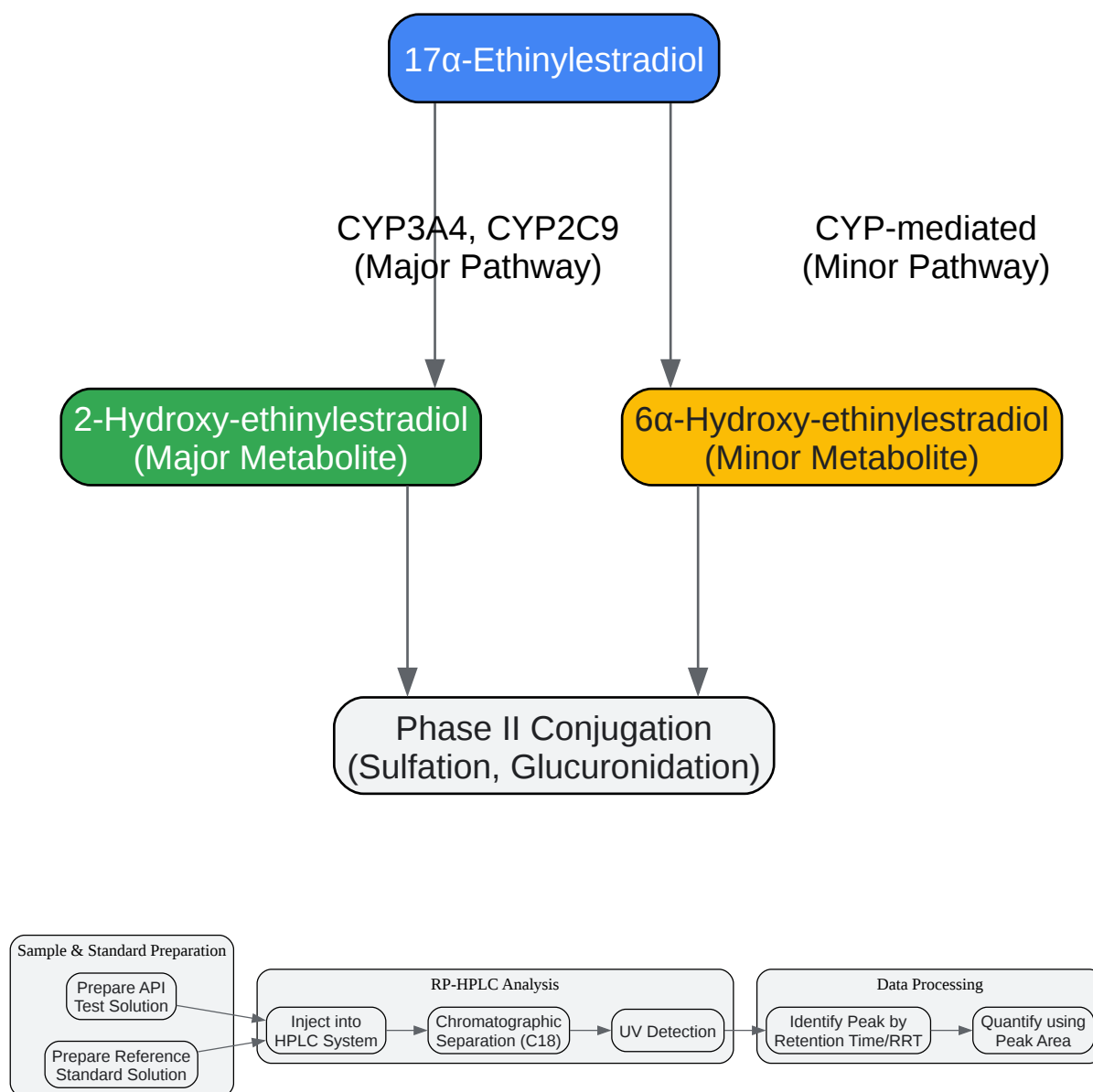
Biological Context: A Minor Metabolite of Ethinylestradiol

Ethinylestradiol undergoes extensive phase I and phase II metabolism, primarily in the liver.[9] The dominant metabolic pathway is aromatic hydroxylation at the C-2 position, catalyzed mainly by the cytochrome P450 enzyme CYP3A4, and to a lesser extent, CYP2C9.[10][11] This reaction forms 2-hydroxy-ethinylestradiol, a catechol estrogen.[11]

However, other oxidative pathways exist, albeit at lower rates. The formation of 6 α -Hydroxy-ethinylestradiol is one such minor pathway, where hydroxylation occurs on the B-ring of the steroid.[2] While the specific P450 isozymes responsible for 6 α -hydroxylation are not as definitively characterized as those for 2-hydroxylation, this metabolic step represents an alternative route of biotransformation. Understanding these minor pathways is crucial for a

complete drug metabolism profile, as metabolites can possess their own biological activities or toxicities.

The diagram below illustrates the primary metabolic pathways of ethinylestradiol.



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